

# 1-Bromo-4-butoxy-2,3-difluorobenzene

## molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

### Compound of Interest

**Compound Name:** 1-Bromo-4-butoxy-2,3-difluorobenzene

**Cat. No.:** B1341800

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## Technical Guide: 1-Bromo-4-butoxy-2,3-difluorobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromo-4-butoxy-2,3-difluorobenzene**, a halogenated organic compound of interest in medicinal chemistry and materials science. This document details its molecular properties, a potential synthetic pathway with experimental protocols, and a visualization of its synthesis.

## Core Compound Data

The fundamental molecular properties of **1-Bromo-4-butoxy-2,3-difluorobenzene** and its immediate precursor are summarized below.

Property	Value	Reference
Compound Name	1-Bromo-4-butoxy-2,3-difluorobenzene	
CAS Number	247176-22-3	<a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BrF <sub>2</sub> O	
Molecular Weight	265.09 g/mol	
Precursor Name	4-Bromo-2,3-difluorophenol	
CAS Number	144292-32-0	<a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrF <sub>2</sub> O	<a href="#">[2]</a>
Molecular Weight	208.99 g/mol	<a href="#">[2]</a>

## Synthetic Protocols

A direct, peer-reviewed synthesis protocol for **1-Bromo-4-butoxy-2,3-difluorobenzene** is not readily available in the public domain. However, a plausible and efficient two-step synthesis can be proposed, starting from 4-bromo-2,3-difluoroanisole. The first step involves the demethylation of 4-bromo-2,3-difluoroanisole to yield the key intermediate, 4-bromo-2,3-difluorophenol<sup>[2]</sup>. The second step is a standard Williamson ether synthesis to introduce the butyl group.

### Step 1: Synthesis of 4-Bromo-2,3-difluorophenol

This procedure outlines the demethylation of 1-bromo-2,3-difluoro-4-methoxybenzene to produce 4-bromo-2,3-difluorophenol<sup>[2]</sup>.

Materials:

- 1-Bromo-2,3-difluoro-4-methoxybenzene
- Dichloromethane (DCM)
- Boron tribromide (BBr<sub>3</sub>) solution (1 M in DCM)

- Saturated aqueous sodium bicarbonate solution
- Anhydrous sodium sulfate

Procedure:

- A solution of 1-bromo-2,3-difluoro-4-methoxybenzene (3 g, 13.45 mmol) in dichloromethane (30 mL) is stirred and cooled to -20 °C.[2]
- A 1 M solution of boron tribromide in dichloromethane (26.9 mL, 26.9 mmol) is added dropwise over 10 minutes.[2]
- The cooling bath is removed, and the reaction mixture is stirred at room temperature for 12 hours.[2]
- The mixture is then cooled to 10 °C, and the reaction is quenched by the careful addition of a saturated aqueous sodium bicarbonate solution (100 mL).[2]
- The mixture is diluted with dichloromethane (150 mL), and the organic layer is separated.[2]
- The organic layer is dried over anhydrous sodium sulfate and concentrated under reduced pressure to yield 4-bromo-2,3-difluorophenol.[2]

## Step 2: Synthesis of 1-Bromo-4-butoxy-2,3-difluorobenzene (Proposed)

This proposed protocol utilizes the Williamson ether synthesis for the butylation of 4-bromo-2,3-difluorophenol.

Materials:

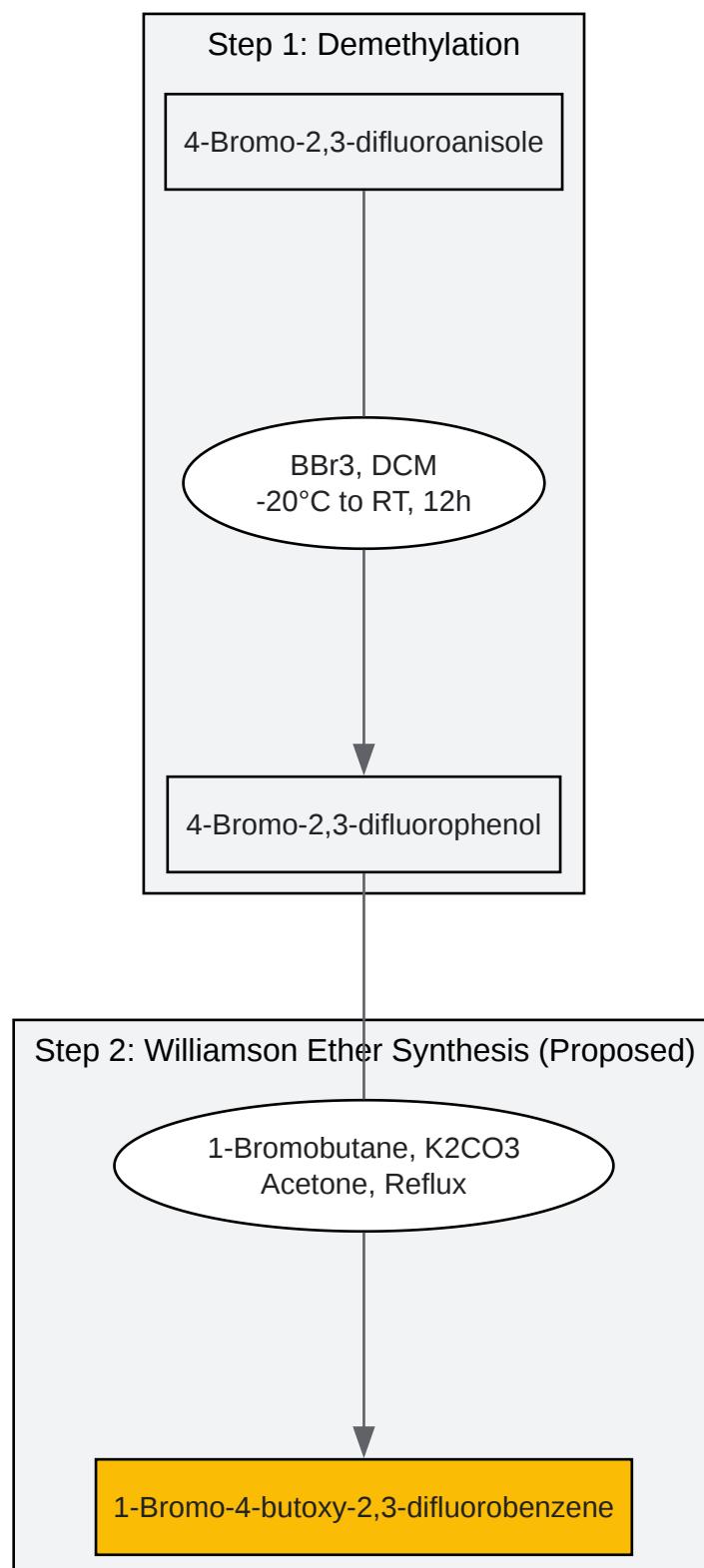
- 4-Bromo-2,3-difluorophenol
- 1-Bromobutane (or other butyl halides)
- A suitable base (e.g., potassium carbonate, sodium hydride)
- A suitable polar aprotic solvent (e.g., acetone, dimethylformamide)

**Procedure:**

- To a solution of 4-bromo-2,3-difluorophenol in the chosen solvent, add the base (e.g., 1.5 equivalents of potassium carbonate).
- Stir the mixture at room temperature for 30 minutes to facilitate the formation of the phenoxide.
- Add 1-bromobutane (1.2 equivalents) to the reaction mixture.
- Heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature and filter off any inorganic salts.
- Remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain **1-Bromo-4-butoxy-2,3-difluorobenzene**.

## Synthetic Pathway Visualization

The following diagram illustrates the two-step synthesis of **1-Bromo-4-butoxy-2,3-difluorobenzene** from 4-bromo-2,3-difluoroanisole.



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Caption: Synthesis of **1-Bromo-4-butoxy-2,3-difluorobenzene**.

This guide provides foundational information for researchers working with **1-Bromo-4-butoxy-2,3-difluorobenzene**. The proposed synthetic route offers a viable method for its preparation, enabling further investigation into its properties and potential applications.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)